

A Comprehensive Technical Guide to 3'-Nitroacetanilide for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **3'-Nitroacetanilide** (CAS No. 122-28-1), a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, commercial availability, quality specifications, and relevant experimental protocols. Furthermore, it details safety and handling procedures to ensure its proper use in a laboratory setting.

Introduction to 3'-Nitroacetanilide

3'-Nitroacetanilide, also known as N-(3-nitrophenyl)acetamide, is an aromatic organic compound with the chemical formula C₈H₈N₂O₃. It presents as a solid, typically in powder or crystalline form, with a color ranging from light yellow to brown.[1][2] This compound serves as a crucial building block in organic synthesis, particularly as a precursor for the synthesis of various dyes, pharmaceuticals, and other complex organic molecules. Its utility in research is primarily centered on its role as an intermediate in the development of novel compounds, including antimicrobial agents and as an alternative route in the synthesis of the widely used analgesic, paracetamol.[3]

Commercial Suppliers and Quality Specifications

A variety of chemical suppliers offer **3'-Nitroacetanilide** for research purposes, with purities typically ranging from 97% to over 98%. Researchers should carefully consider the purity and specifications offered by each supplier to ensure the quality and reproducibility of their



experimental results. The following tables summarize the product specifications from several prominent commercial suppliers.

Table 1: General Product Information

Supplier	Product Number(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Thermo Scientific	B22062.22, B22062.06	122-28-1	C8H8N2O3	180.16
Sigma-Aldrich	644250	122-28-1	C ₈ H ₈ N ₂ O ₃	180.16
Santa Cruz Biotechnology	sc-225849	122-28-1	C8H8N2O3	180.16
CP Lab Safety	ALA-N159512- 100g	122-28-1	C8H8N2O3	180.16

Table 2: Comparative Quality Specifications

Supplier	Purity	Appearance	Melting Point (°C)	Analytical Method
Thermo Scientific	≥98.0%	Brown Powder	148.0-154.0	GC
Sigma-Aldrich	97%	Solid	154-158	Not Specified
CP Lab Safety	min 98%	Not Specified	Not Specified	Not Specified

Note: Specifications are subject to change and may vary by lot. Researchers should always refer to the supplier's most recent certificate of analysis (CoA) for the most accurate information.[4]

Experimental Protocols

While specific protocols utilizing **3'-Nitroacetanilide** as a starting material for complex syntheses are often proprietary or found within specialized scientific literature, a well-documented and related experimental procedure is the nitration of acetanilide to produce



nitroacetanilide isomers. This classic electrophilic aromatic substitution reaction provides a foundational understanding of the chemistry involved.

Synthesis of p-Nitroacetanilide from Acetanilide

This procedure details the synthesis of p-nitroacetanilide, a structural isomer of **3'-nitroacetanilide**. The principles of this reaction are highly relevant to understanding the synthesis and reactivity of nitroacetanilide compounds.

Materials:

- Acetanilide
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Concentrated Nitric Acid
- Ice
- Ethanol (for recrystallization)
- Beakers
- Erlenmeyer flask
- Stirring rod
- Ice bath
- Buchner funnel and filter flask
- Filter paper

Procedure:

• In a 100 cm³ beaker, dissolve 2.5 g of finely powdered acetanilide in 2.5 cm³ of glacial acetic acid.

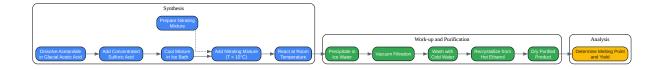


- Carefully add 5 cm³ of concentrated sulfuric acid to the mixture while stirring. The solution will become warm.
- Cool the solution in an ice bath to 0-5 °C.
- In a separate container, prepare the nitrating mixture by slowly adding 1.5 cm³ of concentrated nitric acid to 1.0 cm³ of concentrated sulfuric acid, keeping the mixture cool.
- Slowly add the cold nitrating mixture dropwise to the cooled acetanilide solution, ensuring the temperature does not exceed 10 °C.
- After the addition is complete, allow the reaction mixture to stand at room temperature for approximately one hour.
- Pour the reaction mixture onto 50 cm³ of crushed ice in a beaker. A crude precipitate of nitroacetanilide will form.
- Allow the mixture to stand for 15 minutes, then collect the precipitate by vacuum filtration using a Buchner funnel.
- Wash the crude product with cold water to remove any residual acid.
- Recrystallize the crude product from a minimal amount of hot ethanol to obtain purified pnitroacetanilide crystals.
- Dry the purified crystals and determine the melting point and yield.

Experimental Workflow and Diagrams

The following diagram illustrates the general workflow for the synthesis and purification of a nitroacetanilide isomer, as described in the experimental protocol above.





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Caption: Workflow for the synthesis and purification of p-nitroacetanilide.

Safety, Handling, and Disposal

3'-Nitroacetanilide is a chemical that requires careful handling to minimize risks in a laboratory setting.

Hazard Identification:[5]

- Skin Irritant: Causes skin irritation.
- Eye Irritant: Causes serious eye irritation.
- Respiratory Irritant: May cause respiratory irritation.
- Skin Sensitizer: May cause an allergic skin reaction.

Handling Precautions:[6][7]

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid breathing dust. Use a dust mask if necessary.



- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Wash hands thoroughly after handling.

Storage:[5][6]

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:[8]

- Dispose of waste material in accordance with local, regional, and national regulations.
- Do not allow the chemical to enter drains or the environment.

Researchers should always consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information before working with **3'-Nitroacetanilide**.[5][8]

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